

Addressing Biapenem instability in aqueous solutions for long-term experiments

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Compound of Interest

Compound Name: *Biapenem*

Cat. No.: *B1666964*

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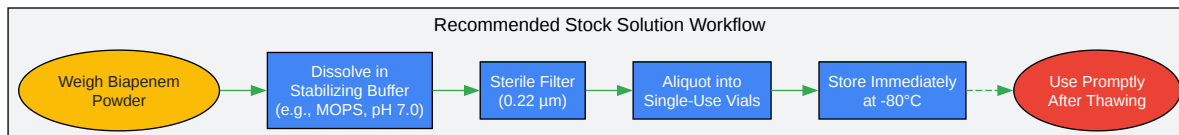
Technical Support Center: Biapenem Aqueous Stability

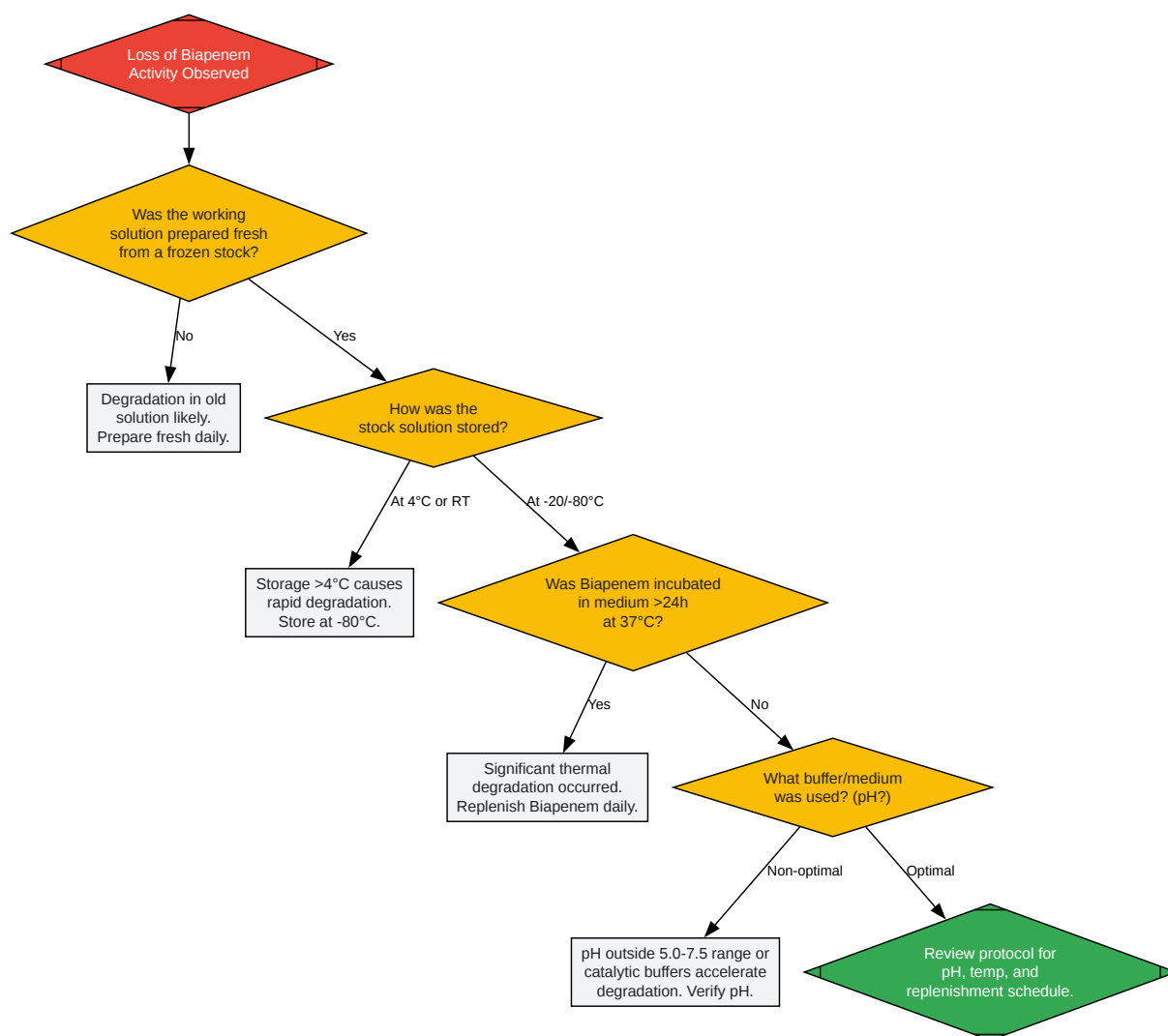
This guide provides researchers, scientists, and drug development professionals with essential information, troubleshooting advice, and standardized protocols for handling **Biapenem** in aqueous solutions, particularly for long-term experiments where stability is critical.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **Biapenem** instability in aqueous solutions?

A1: The primary cause of instability for **Biapenem**, like other carbapenem antibiotics, is the hydrolysis of its core β -lactam ring.^{[1][2]} This chemical reaction opens the ring structure, which is essential for its antibacterial activity, leading to a loss of potency.^{[1][3]} The degradation can be catalyzed by hydrogen or hydroxide ions (acid-base hydrolysis) and is also influenced by temperature and buffer components.^{[1][4][5]}





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